

HPLC analysis method for 1-Bromo-2,4,5-trichlorobenzene purity

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Compound of Interest

Compound Name: 1-Bromo-2,4,5-trichlorobenzene

Cat. No.: B050287

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An HPLC analysis method has been developed for the determination of purity for **1-Bromo-2,4,5-trichlorobenzene**, a compound utilized in organic synthesis and as a reference material in analytical chemistry.[1] This application note provides a detailed protocol for researchers, scientists, and drug development professionals, outlining the necessary chromatographic conditions, sample preparation, and data analysis to ensure the quality and purity of this compound.

Chromatographic Conditions

A reverse-phase high-performance liquid chromatography (HPLC) method is employed for this analysis.[2] The separation is based on the partitioning of the analyte between a non-polar stationary phase and a polar mobile phase.

| Parameter | Condition |
|----------------------|--|
| HPLC System | Agilent 1260 Infinity II or equivalent |
| Column | C18, 4.6 x 150 mm, 5 µm |
| Mobile Phase | Acetonitrile and Water (70:30 v/v) with 0.1% Phosphoric Acid |
| Flow Rate | 1.0 mL/min |
| Injection Volume | 10 µL |
| Column Temperature | 30°C |
| Detector | UV-Vis Detector |
| Detection Wavelength | 228 nm ^[3] |
| Run Time | 15 minutes |

Experimental Protocols

Proper sample and standard preparation are critical for accurate and reproducible results.^{[4][5][6]}

Reagents and Materials

- **1-Bromo-2,4,5-trichlorobenzene** reference standard (purity ≥ 99.5%)
- **1-Bromo-2,4,5-trichlorobenzene** sample for analysis
- HPLC grade Acetonitrile
- HPLC grade Water
- Phosphoric Acid (85%)
- 0.45 µm Syringe filters

Standard Solution Preparation (100 µg/mL)

- Accurately weigh approximately 10 mg of **1-Bromo-2,4,5-trichlorobenzene** reference standard into a 100 mL volumetric flask.
- Dissolve and dilute to volume with Acetonitrile.
- Mix thoroughly. This is the standard stock solution.
- Pipette 10 mL of the standard stock solution into a 100 mL volumetric flask and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection.

Sample Solution Preparation (100 µg/mL)

- Accurately weigh approximately 10 mg of the **1-Bromo-2,4,5-trichlorobenzene** sample into a 100 mL volumetric flask.
- Dissolve and dilute to volume with Acetonitrile.
- Mix thoroughly. This is the sample stock solution.
- Pipette 10 mL of the sample stock solution into a 100 mL volumetric flask and dilute to volume with the mobile phase.
- Filter the solution through a 0.45 µm syringe filter before injection.

System Suitability

Before sample analysis, the performance of the chromatographic system must be verified. Inject the standard solution five times and evaluate the following parameters.

| Parameter | Acceptance Criteria |
|--|---------------------|
| Tailing Factor (T) | ≤ 2.0 |
| Theoretical Plates (N) | ≥ 2000 |
| Relative Standard Deviation (RSD) of Peak Area | ≤ 2.0% |

Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Perform five replicate injections of the standard solution to check for system suitability.
- Inject the blank (mobile phase) once to ensure no interfering peaks are present.
- Inject the sample solution in duplicate.
- After all injections are complete, wash the column with an appropriate solvent.

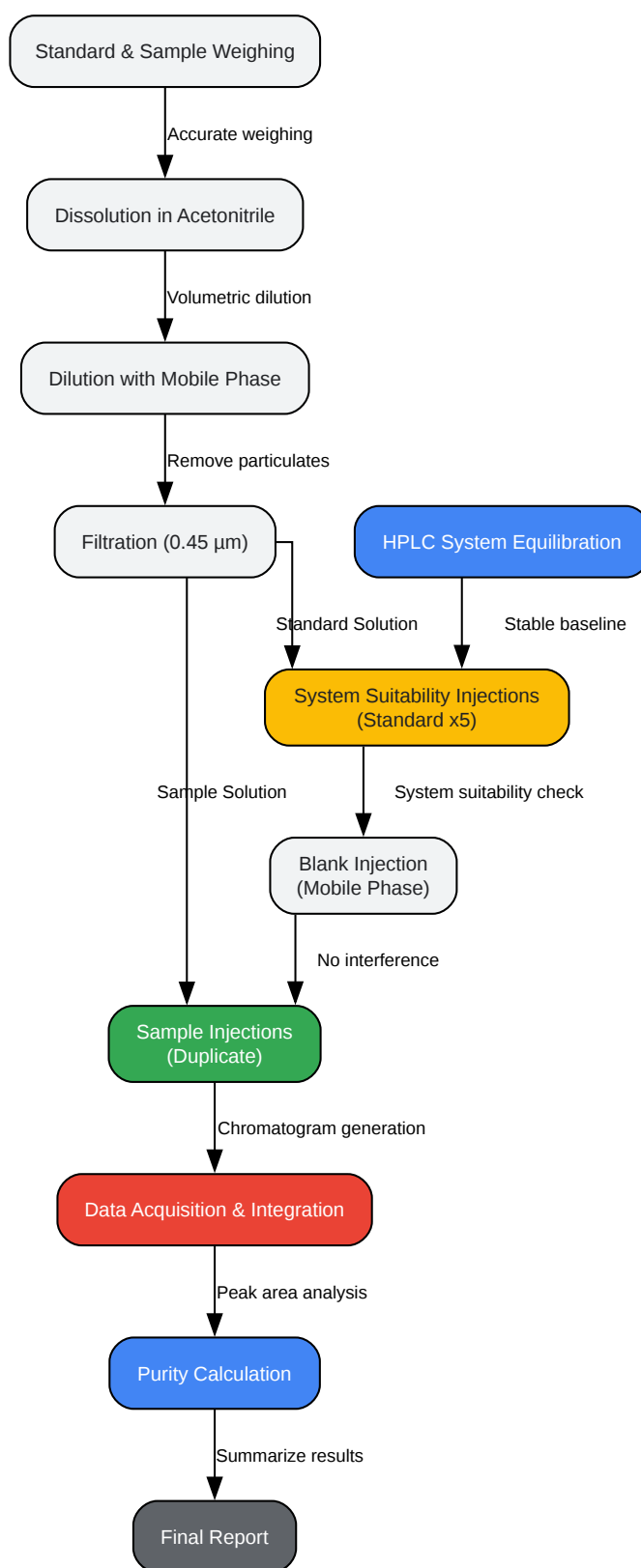
Calculation of Purity

The purity of the **1-Bromo-2,4,5-trichlorobenzene** sample is calculated as a percentage area of the main peak relative to the total area of all peaks in the chromatogram.

$$\text{Purity (\%)} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$$

Logical Workflow for HPLC Purity Analysis

The following diagram illustrates the logical workflow for the HPLC analysis of **1-Bromo-2,4,5-trichlorobenzene** purity.



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Caption: Workflow for HPLC Purity Analysis of **1-Bromo-2,4,5-trichlorobenzene**.

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